

Application Notes and Protocols: The Role of Substituted Aminobenzoic Acids in Agrochemical Synthesis

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Compound of Interest

Compound Name: 4-Amino-3-chloro-5-methylbenzoic acid

Cat. No.: B116018

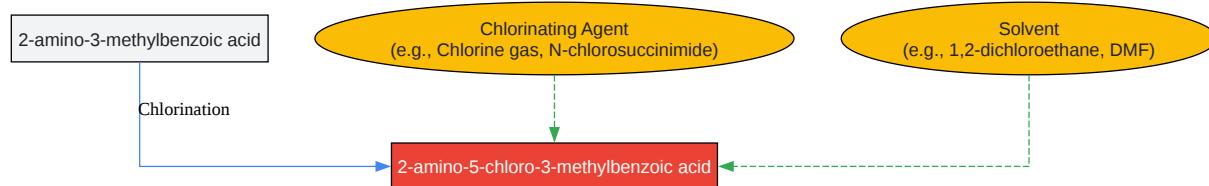
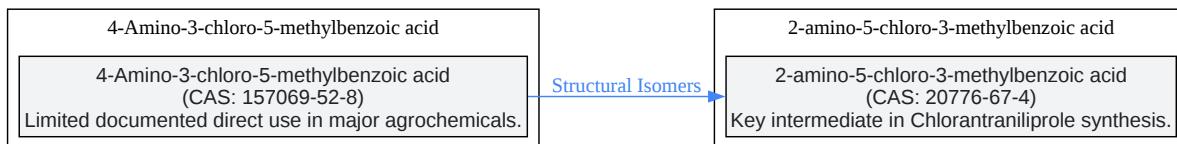
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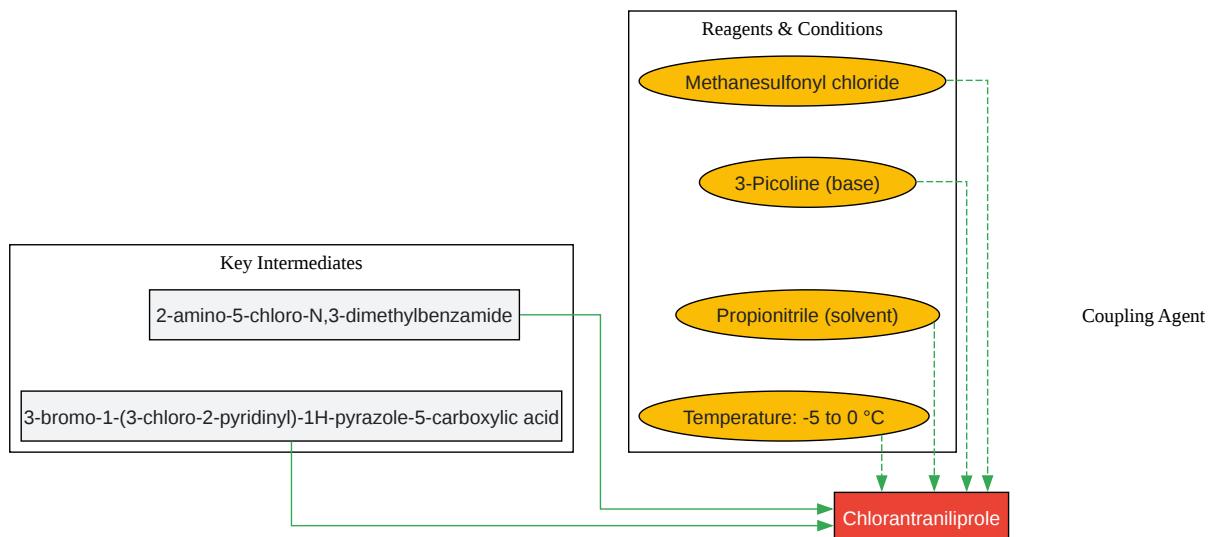
Introduction

Substituted aminobenzoic acids are a critical class of intermediates in the synthesis of a wide range of agrochemicals. While the direct application of **4-Amino-3-chloro-5-methylbenzoic acid** in major commercial agrochemicals is not extensively documented in publicly available literature, its structural isomer, 2-amino-5-chloro-3-methylbenzoic acid, serves as a pivotal building block for one of the world's leading insecticides, chlorantraniliprole. This document will provide a detailed overview of the application of 2-amino-5-chloro-3-methylbenzoic acid in the synthesis of chlorantraniliprole as a representative example of the utility of this class of compounds. Furthermore, we will explore the synthesis of these key intermediates.

Structural Isomers and Their Relevance

It is crucial to distinguish between the two isomers: **4-Amino-3-chloro-5-methylbenzoic acid** and 2-amino-5-chloro-3-methylbenzoic acid. While they share the same molecular formula, the arrangement of their functional groups on the benzene ring differs, leading to distinct chemical properties and reactivities that dictate their roles in complex syntheses.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com